

N,N-Dimethyldodecanamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N,N-Dimethyldodecanamide*

Cat. No.: *B1294634*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-Dimethyldodecanamide, also known as N,N-dimethylauramide, is a fatty amide with a diverse range of applications in industrial and scientific fields.^{[1][2][3]} Its chemical structure, consisting of a 12-carbon lauryl chain attached to a dimethylated amide group, imparts unique properties that make it a valuable surfactant, solvent, emulsifier, and lubricant.^{[3][4][5]} This technical guide provides an in-depth overview of the initial discovery, history, chemical properties, synthesis, and biological activity of **N,N-Dimethyldodecanamide**, with a focus on its relevance to researchers and professionals in drug development.

History and Initial Discovery

While the specific date and discoverer of **N,N-Dimethyldodecanamide** are not well-documented in publicly available literature, its development is intrinsically linked to the broader exploration of fatty acid amides in the mid-20th century. The synthesis of various amides became more common as industrial processes for producing their constituent fatty acids and amines were refined. The applications of these compounds were explored in various patents and scientific literature, initially focusing on their utility as surfactants, detergents, and viscosity modifiers. The commercial availability of dodecanoic acid (lauric acid) and dimethylamine, coupled with straightforward amidation reactions, likely led to the synthesis and characterization of **N,N-Dimethyldodecanamide** by various industrial and academic laboratories.

Chemical and Physical Properties

N,N-Dimethyldodecanamide is a colorless to pale yellow liquid or solid, depending on the ambient temperature.[2] It possesses a faint, waxy odor.[4] A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **N,N-Dimethyldodecanamide**

Property	Value	References
Molecular Formula	C ₁₄ H ₂₉ NO	[1][6][7]
Molecular Weight	227.39 g/mol	[1][6][7]
CAS Number	3007-53-2	[1][6][7]
Appearance	Colorless to pale yellow liquid or solid	
Density	0.87 g/mL at 25 °C	[3][4]
Boiling Point	284.9 °C at 760 mmHg	[8]
Flash Point	106 °C	[8]
Water Solubility	28.02 mg/L at 20 °C	[5]
LogP	4.43 at 20 °C	[5]
IUPAC Name	N,N-dimethyldodecanamide	[1]
Synonyms	N,N-Dimethylauramide, Lauric acid N,N-dimethylamide, Hallcomid M-12	[6][9]

Synthesis

The most common and straightforward methods for the synthesis of **N,N-Dimethyldodecanamide** involve the reaction of a dodecanoic acid derivative with dimethylamine.

From Dodecanoyl Chloride and Dimethylamine

A prevalent laboratory and industrial synthesis method involves the acylation of dimethylamine with dodecanoyl chloride (the acid chloride of lauric acid). This reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid byproduct.

From Dodecanoic Acid and Dimethylamine

Direct amidation of dodecanoic acid with dimethylamine is also possible. This reaction usually requires higher temperatures and the removal of water to drive the equilibrium towards the product. Catalysts can also be employed to facilitate this reaction.

Experimental Protocols

Synthesis of N,N-Dimethyldodecanamide from Dodecanoyl Chloride

Materials:

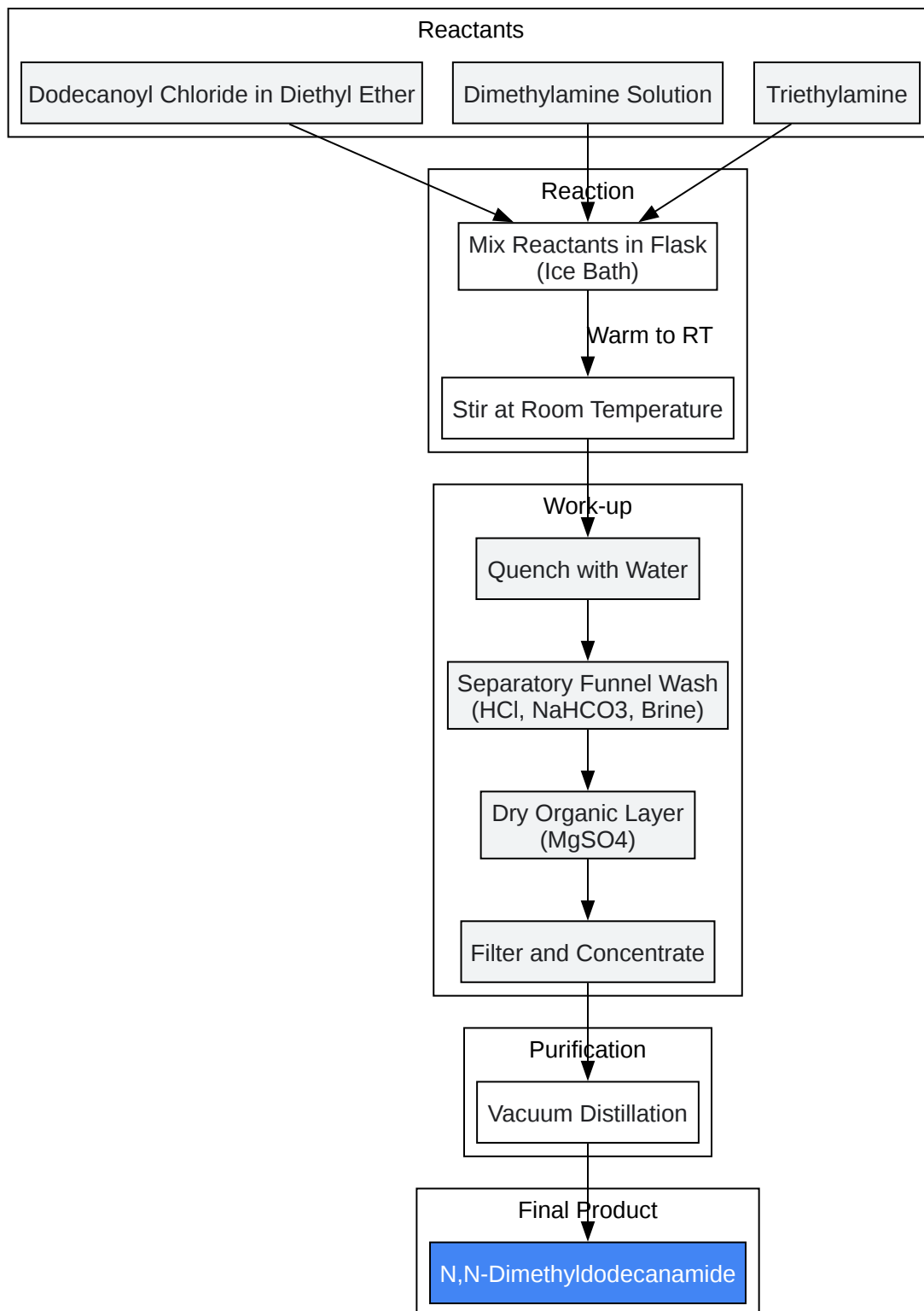
- Dodecanoyl chloride
- Dimethylamine (as a solution in a suitable solvent, e.g., THF, or as a gas)
- Anhydrous diethyl ether or dichloromethane
- Triethylamine or pyridine (as an acid scavenger)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath

- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve dodecanoyl chloride in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon).
- Cool the flask in an ice bath.
- Add a stoichiometric equivalent of triethylamine to the solution.
- From the dropping funnel, add a solution of dimethylamine in diethyl ether dropwise to the cooled solution with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours.
- Quench the reaction by slowly adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to yield crude **N,N-Dimethyldodecanamide**.
- The product can be further purified by vacuum distillation.

Experimental Workflow: Synthesis of N,N-Dimethyldodecanamide

[Click to download full resolution via product page](#)Synthesis of **N,N-Dimethyldodecanamide** Workflow

Applications

N,N-Dimethyldodecanamide has a wide array of applications stemming from its amphiphilic nature.

- Solvent: It is an effective solvent for a variety of organic compounds.[4]
- Surfactant and Emulsifier: Its structure, with a long hydrophobic tail and a polar headgroup, allows it to act as a surfactant and emulsifier in various formulations, including personal care products like shampoos and lotions.[3]
- Lubricant: It is used as an additive in lubricants to enhance their performance.[5]
- Pesticide Formulations: It is utilized as an inert ingredient (solvent and surfactant) in pesticide formulations, with a concentration limit not to exceed 20% by weight in the final product.
- Chemical Intermediate: It serves as a starting material for the synthesis of other chemical compounds.[4][10]

Biological Activity and Toxicology

Toxicological Profile

The toxicological profile of **N,N-Dimethyldodecanamide** has been evaluated, primarily in the context of its use as an inert ingredient in pesticide formulations. It is considered to have low acute oral toxicity.[4] However, it can be a severe skin and eye irritant.[4] A summary of key toxicological data is presented in Table 2.

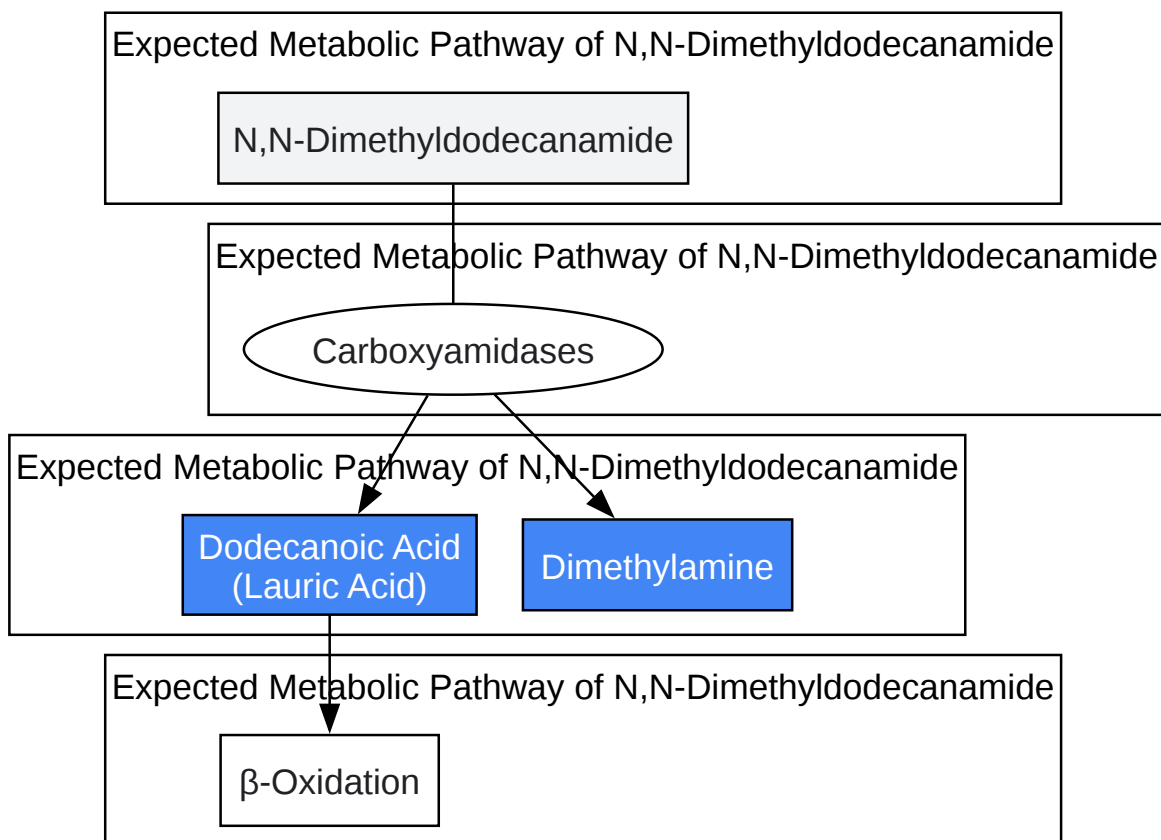
Table 2: Toxicological Data for **N,N-Dimethyldodecanamide** and Related Compounds

Endpoint	Species	Result	References
Acute Oral LD ₅₀	Rat	1770 mg/kg (for surrogate N,N-dimethyldecanamide)	[4]
Acute Dermal LD ₅₀	-	> 400 mg/kg (for surrogate N,N-dimethyldecanamide)	[4]
Acute Inhalation LC ₅₀	-	> 3.55 mg/L (for surrogate N,N-dimethyldecanamide)	[4]
Skin Irritation	-	Severe Irritant	[4]
Eye Irritation	-	Corrosive	[4]
Mutagenicity (Ames test)	-	Negative	[11]
Clastogenicity (Micronucleus assay)	-	Negative	[11]
Carcinogenicity	-	Not expected to be carcinogenic based on structural analysis	[11]
Developmental Toxicity	Rat & Rabbit	No fetal susceptibility observed	[11][12]

Metabolism

While specific in-depth metabolism studies on **N,N-Dimethyldodecanamide** are limited in publicly accessible literature, based on its chemical structure and known mammalian enzymatic pathways, it is expected to undergo hydrolysis.[11] The primary metabolic pathway is anticipated to be the enzymatic hydrolysis of the amide bond by carboxyamidases, which are known to have broad substrate specificity.[11] This would yield dodecanoic acid (lauric acid) and dimethylamine. Dodecanoic acid is a naturally occurring fatty acid that can be further metabolized through beta-oxidation.

Expected Metabolic Pathway of N,N-Dimethyldodecanamide



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Metabolic Hydrolysis of N,N-Dimethyldodecanamide

Conclusion

N,N-Dimethyldodecanamide is a versatile fatty amide with a well-established role in various industrial applications. For researchers and drug development professionals, its properties as a solvent and excipient, coupled with a generally low systemic toxicity profile, may present opportunities in formulation science. A thorough understanding of its chemical properties, synthesis, and biological fate is crucial for its safe and effective utilization in any application. Further research into its specific interactions with biological systems could unveil new potential uses for this multifaceted compound.

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References

- 1. N,N-Dimethyldodecanamide | C₁₄H₂₉NO | CID 18159 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 3007-53-2: N,N-Dimethyldodecanamide | CymitQuimica [cymitquimica.com]
- 3. N,N-Dimethyldodecanamide | 3007-53-2 [chemicalbook.com]
- 4. Federal Register :: N,N-Dimethyl 9-Decenamide; N,N-Dimethyldodecanamide; N,N-Dimethyltetradecanamide; Exemption From the Requirement of a Tolerance [federalregister.gov]
- 5. Cas 3007-53-2,N,N-Dimethyldodecanamide | lookchem [lookchem.com]
- 6. N,N-Dimethyldodecanamide [webbook.nist.gov]
- 7. N,N-Dimethyldodecanamide [webbook.nist.gov]
- 8. echemi.com [echemi.com]
- 9. CAS Common Chemistry [commonchemistry.cas.org]
- 10. N,N-Dimethyldodecylamine synthesis - chemicalbook [chemicalbook.com]
- 11. downloads.regulations.gov [downloads.regulations.gov]
- 12. Federal Register :: Octanamide, N,N-dimethyl and Decanamide, N,N-dimethyl; Exemptions from the Requirement of a Tolerance [federalregister.gov]
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